

A Comprehensive Technical Guide to the Physical and Chemical Specifications of Nickel Gluconate

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Compound of Interest

Compound Name: *Nickel gluconate*

Cat. No.: *B3280631*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical specifications of **nickel gluconate**. The information is curated to be a vital resource for researchers, scientists, and professionals involved in drug development and other scientific applications.

Chemical Identity and General Properties

Nickel gluconate is the nickel salt of D-gluconic acid. It is an organic compound that sees use as a nutritional supplement and as a pharmaceutical intermediate.^{[1][2]} It is typically presented as a green crystalline powder or granules.^[3]

Table 1: General and Chemical Identity of **Nickel Gluconate**

Identifier	Value	Reference(s)
Chemical Name	nickel(2+); (2R,3S,4R,5R)-2,3,4,5,6-pentahydroxyhexanoate	[4]
CAS Number	71957-07-8	[4]
Molecular Formula	C ₁₂ H ₂₂ NiO ₁₄	[4]
Molecular Weight	448.99 g/mol	[4]
Appearance	Green crystalline powder or granules	[3]
Odor	Odorless	[5]

Physicochemical Specifications

Understanding the physicochemical properties of **nickel gluconate** is crucial for its application in research and pharmaceutical formulations. These properties influence its behavior in various systems and are key to quality control.

Table 2: Physicochemical Properties of **Nickel Gluconate**

Property	Value	Reference(s)
Solubility	Soluble in water.	[6]
pH (10% aqueous solution)	5.0 - 7.5	[7][8]
Melting Point	Decomposes upon heating.	[9]
Loss on Drying	≤ 12.0%	[10]

Quality Control Specifications

For pharmaceutical applications, **nickel gluconate** must adhere to strict quality control standards to ensure its purity, safety, and efficacy. The following table outlines common impurity limits.

Table 3: Quality Control Specifications for Pharmaceutical-Grade **Nickel Gluconate**

Impurity	Limit	Reference(s)
Arsenic (As)	≤ 3 ppm	[10]
Lead (Pb)	$\leq 0.001\%$	[10]
Chloride (Cl)	$\leq 0.07\%$	[10]
Sulfate (SO ₄)	$\leq 0.05\%$	[10]
Reducing Substances	$\leq 1.0\%$	[10]
Assay	97.0% - 102.0%	[10]

Experimental Protocols

Detailed methodologies are essential for the accurate determination of the physicochemical and quality control parameters of **nickel gluconate**.

Determination of Aqueous Solubility

Objective: To determine the solubility of **nickel gluconate** in water at a specific temperature.

Methodology (Shake-Flask Method):

- **Preparation of Saturated Solution:** Add an excess amount of **nickel gluconate** to a known volume of deionized water in a sealed, temperature-controlled flask.
- **Equilibration:** Agitate the flask at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Sample Collection and Preparation:** After equilibration, allow the undissolved solid to settle. Carefully withdraw a known volume of the supernatant, ensuring no solid particles are included. The sample may be filtered through a 0.45 µm filter.
- **Analysis:** Analyze the concentration of nickel in the filtrate using a validated analytical method such as Atomic Absorption Spectroscopy (AAS) or Inductively Coupled Plasma-Mass Spectrometry (ICP-MS).

- Calculation: Calculate the solubility in g/100 mL or other desired units based on the measured nickel concentration and the molecular weight of **nickel gluconate**.

pH Determination of an Aqueous Solution

Objective: To measure the pH of a 10% (w/v) aqueous solution of **nickel gluconate**.

Methodology:

- Solution Preparation: Accurately weigh 10 g of **nickel gluconate** and dissolve it in deionized water to make a final volume of 100 mL.
- pH Meter Calibration: Calibrate a pH meter using standard buffer solutions (e.g., pH 4.0, 7.0, and 10.0).
- Measurement: Immerse the calibrated pH electrode into the prepared 10% **nickel gluconate** solution. Allow the reading to stabilize and record the pH value.

Thermal Analysis: Melting Point and Decomposition

Objective: To characterize the thermal behavior of **nickel gluconate** using Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA).

Methodology:

- Sample Preparation: Accurately weigh a small amount of **nickel gluconate** (typically 5-10 mg) into an appropriate DSC or TGA pan.
- Instrument Setup (DSC): Place the sample pan and a reference pan in the DSC instrument. Heat the sample at a controlled rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen). Record the heat flow as a function of temperature.
- Instrument Setup (TGA): Place the sample pan in the TGA instrument. Heat the sample at a controlled rate (e.g., 10 °C/min) under an inert atmosphere. Record the mass loss as a function of temperature.
- Data Analysis: Analyze the resulting thermograms. The DSC curve will show endothermic or exothermic peaks corresponding to phase transitions or decomposition. The TGA curve will

show the temperature ranges at which mass loss occurs, indicating decomposition.[11]

Assay and Purity Analysis by High-Performance Liquid Chromatography (HPLC)

Objective: To determine the purity of **nickel gluconate** and quantify any related substances.

Methodology (General Approach):

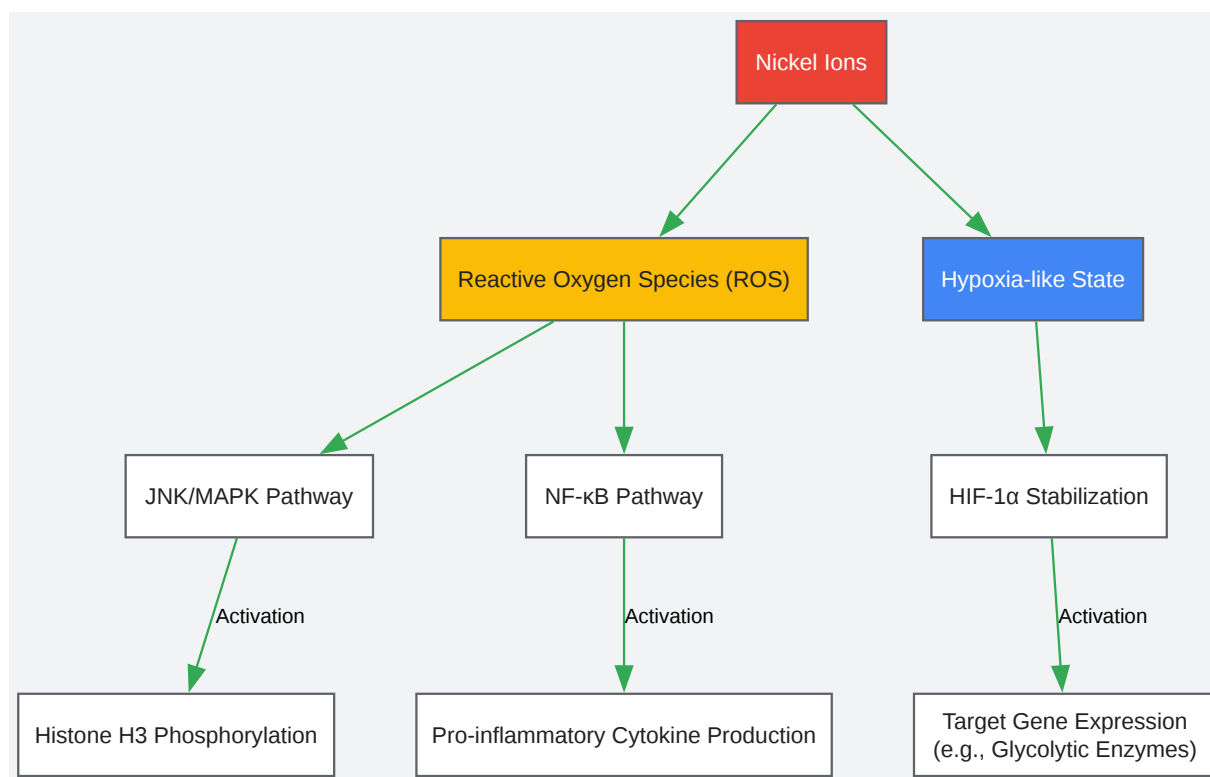
- **Chromatographic System:** Utilize an HPLC system equipped with a suitable detector (e.g., UV-Vis at a low wavelength like 210 nm, or a more specific detector like a Pulsed Amperometric Detector for gluconate).
- **Column:** A column suitable for the separation of organic acids, such as a sulfonated polystyrene-divinylbenzene (PS-DVB) resin column, can be used.[12]
- **Mobile Phase:** An acidic mobile phase, such as a dilute sulfuric acid solution, is often employed.[12]
- **Standard and Sample Preparation:** Prepare a standard solution of known concentration of a reference standard (e.g., potassium gluconate).[13] Prepare a sample solution of **nickel gluconate** at a known concentration in deionized water.
- **Analysis:** Inject the standard and sample solutions into the HPLC system and record the chromatograms.
- **Calculation:** Identify and quantify the gluconate peak in the sample chromatogram by comparing its retention time and peak area to that of the standard. Calculate the assay of **nickel gluconate** and the percentage of any impurities.

Signaling Pathways and In Vitro Applications

Nickel compounds have been shown to influence various cellular signaling pathways, which is a critical consideration in drug development and toxicology studies.

Nickel-Induced Signaling Pathways

Nickel ions can activate several signaling pathways implicated in cellular stress, inflammation, and carcinogenesis. Understanding these pathways is crucial for assessing the biological effects of **nickel gluconate**.

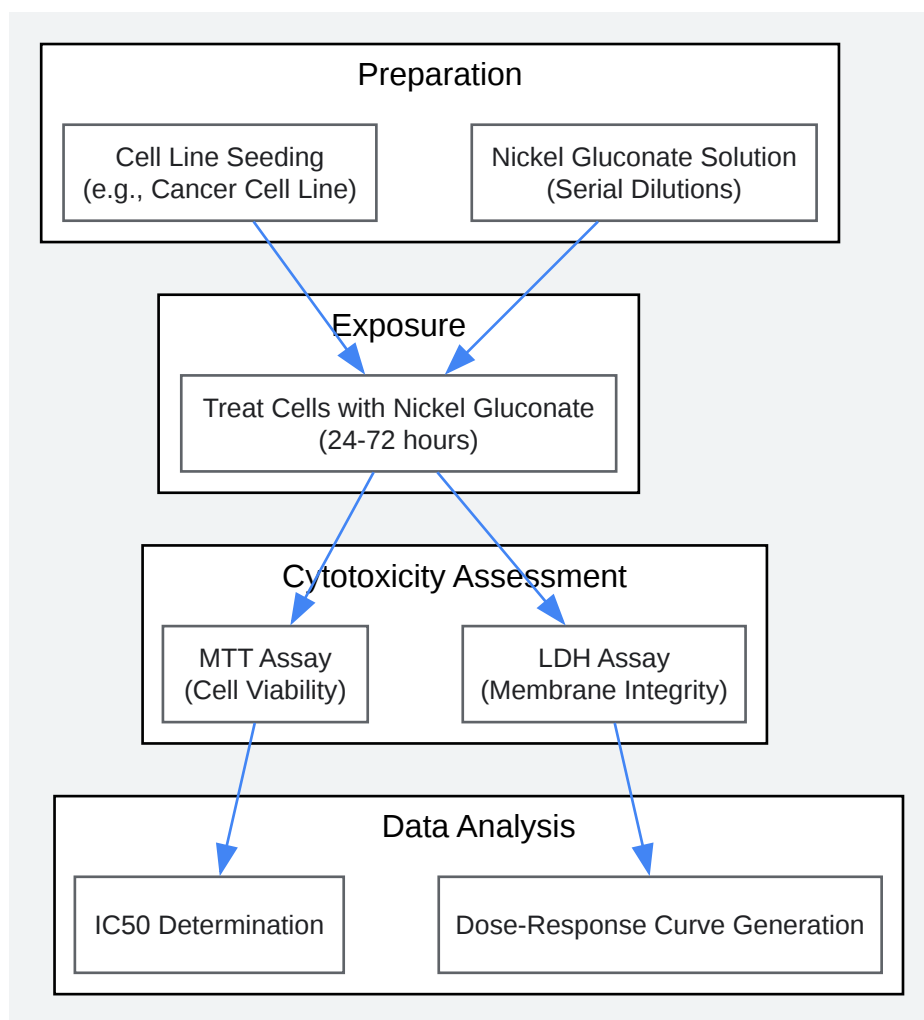


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Caption: Nickel-induced cellular signaling pathways.

In Vitro Drug Screening Workflow

A common application in drug development is the assessment of a compound's cytotoxicity. The following workflow outlines a typical in vitro screening process for a substance like **nickel gluconate**.



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Caption: In Vitro Cytotoxicity Screening Workflow.

Stability and Storage

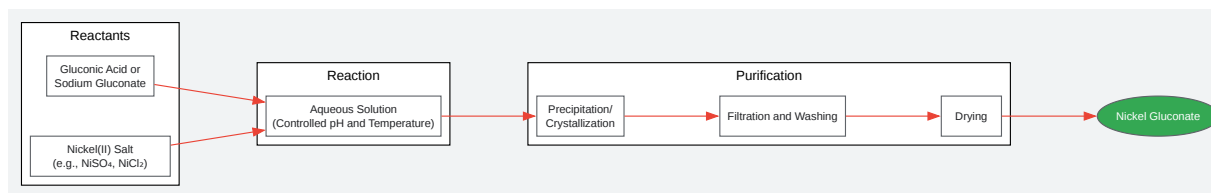
Proper storage is essential to maintain the integrity of **nickel gluconate**.

Table 4: Stability and Storage Recommendations

Condition	Recommendation	Reference(s)
Storage Temperature	Room temperature	[10]
Humidity	Store in a dry place	[10]
Light	Protect from light	[14][15]
Container	Well-closed containers	[7]
pH Stability	Relatively stable in acidic and neutral conditions; poor stability in alkaline conditions.	
Photostability	Should be evaluated as per ICH Q1B guidelines, especially for solutions.	[14][16]

Synthesis of Nickel Gluconate

A general approach to the synthesis of **nickel gluconate** involves the reaction of a nickel salt with gluconic acid or a soluble gluconate salt. The following diagram illustrates a conceptual synthesis pathway.



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Caption: Conceptual Synthesis Workflow for **Nickel Gluconate**.

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